

Application Notes and Protocols for IPN60090 Dihydrochloride in Cell Culture

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Compound of Interest

Compound Name: IPN60090 dihydrochloride

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These application notes provide detailed protocols for the preparation, storage, and handling of **IPN60090 dihydrochloride** stock solutions for in vitro cell culture experiments. IPN60090 is a potent and selective inhibitor of glutaminase-1 (GLS-1), a key enzyme in cancer cell metabolism.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

Physicochemical Properties

IPN60090 dihydrochloride is an off-white to light yellow solid powder.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C24H29Cl2F3N8O3	[1]
Molecular Weight	605.44 g/mol	[1]
Appearance	Off-white to light yellow solid	[1]
Purity	>99%	[1]
IC50 (GLS-1)	31 nM	[1][2]
IC50 (GLS-2)	>50,000 nM	[2][4]
IC50 (A549 cells)	26 nM	[2][4]

Solubility and Stock Solution Preparation

Proper dissolution of **IPN60090 dihydrochloride** is critical for obtaining accurate and reproducible results. Due to its moderate aqueous solubility, dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.[5]

Solubility Data

Solvent	Maximum Solubility	Molar Concentration	Notes
DMSO	170 mg/mL	280.79 mM	Ultrasonic treatment may be required. Use freshly opened, anhydrous DMSO.[1]
Water	100 mg/mL	165.17 mM	Ultrasonic treatment may be required.[1]

Protocol for Reconstituting a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **IPN60090 dihydrochloride** in DMSO.

Materials:

- **IPN60090 dihydrochloride** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Water bath sonicator

Procedure:

- **Pre-warm the DMSO:** Before use, bring the anhydrous DMSO to room temperature.
- **Weigh the Compound:** Accurately weigh out 6.05 mg of **IPN60090 dihydrochloride** powder and place it into a sterile microcentrifuge tube.
- **Add Solvent:** Add 1 mL of sterile DMSO to the tube containing the compound.
- **Dissolve the Compound:**
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[\[1\]](#) Visually inspect the solution to ensure there are no visible particles.[\[5\]](#)
- **Aliquot and Store:** Aliquot the clear stock solution into smaller, single-use volumes in sterile, light-protected tubes. This prevents repeated freeze-thaw cycles.[\[6\]](#)

Note: For cell culture experiments, the final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Prepare working solutions by further diluting the stock solution in sterile cell culture medium immediately before use.

Storage and Stability

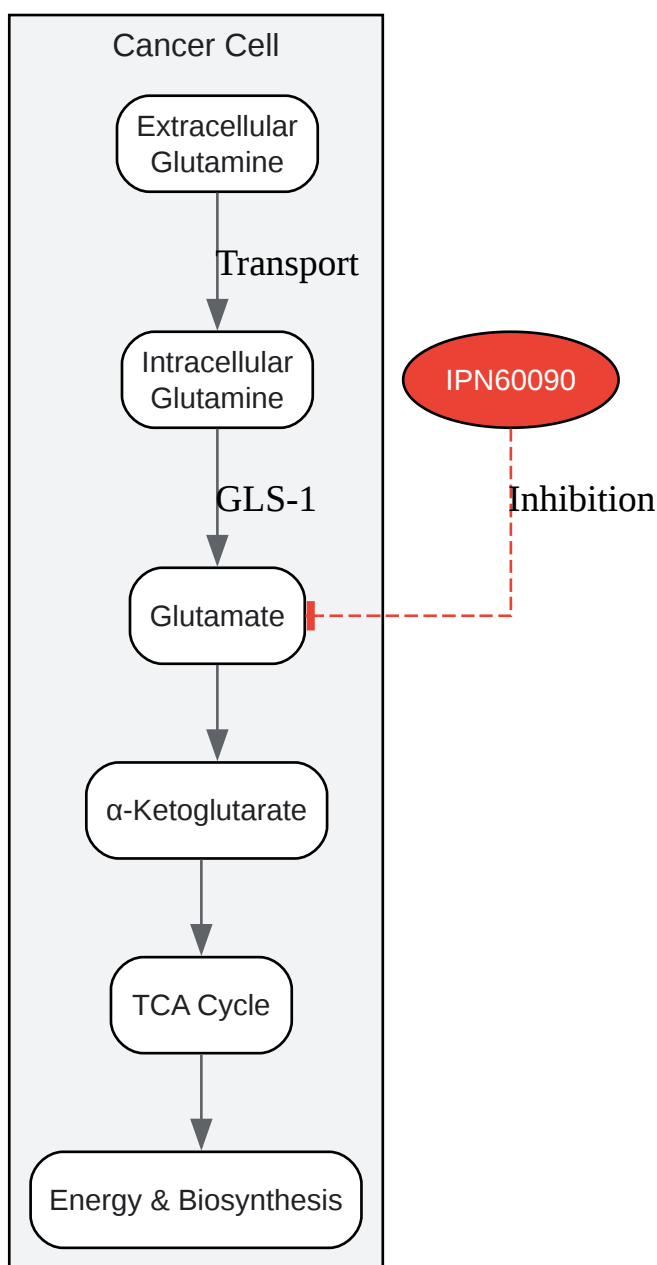
The stability of **IPN60090 dihydrochloride** is dependent on the storage conditions.

Storage Recommendations

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	4°C	2 years	Store sealed and protected from moisture and light.[4]
-20°C	3 years	Store sealed and protected from moisture and light.[4]	
Stock Solution (in DMSO)	-20°C	1 month	Store in tightly sealed, light-protected aliquots. Avoid repeated freeze-thaw cycles.[1][4]
-80°C	6 months	Store in tightly sealed, light-protected aliquots. Avoid repeated freeze-thaw cycles.[1]	

Signaling Pathway and Mechanism of Action

IPN60090 is a selective inhibitor of GLS-1, an enzyme that catalyzes the conversion of glutamine to glutamate.[3] This reaction is a critical step in the metabolic reprogramming of many cancer cells, providing them with essential building blocks for proliferation and survival.[3] By inhibiting GLS-1, IPN60090 disrupts cancer cell metabolism, leading to reduced proliferation and cell death.

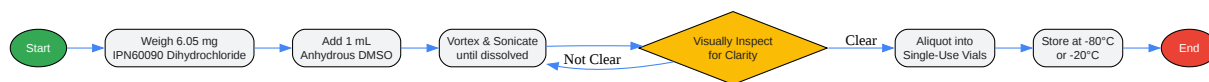


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Caption: Mechanism of action of IPN60090 on the glutamine metabolism pathway.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the workflow for preparing a stock solution of **IPN60090 dihydrochloride**.



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Caption: Workflow for preparing **IPN60090 dihydrochloride** stock solution.

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